

Essential Safety and Handling Guide for 1,3-Propanediol

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Compound of Interest

Compound Name: Propanediol

Cat. No.: B3416024

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This guide provides immediate and essential safety protocols, personal protective equipment (PPE) recommendations, and operational procedures for the handling and disposal of 1,3-Propanediol. It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Hazard Assessment and Safety Data

1,3-Propanediol is a colorless liquid that is generally considered to have low toxicity.^[1] However, it is a combustible liquid and may cause irritation upon contact with the eyes or skin, and inhalation of vapors may cause dizziness.^{[2][3]} Adherence to proper safety measures is crucial to minimize risks.

Quantitative Safety Data for 1,3-Propanediol

Property	Value	Source
Flash Point	79°C (174.2°F) - 129°C (264°F)	[3][4][5]
Auto-ignition Temperature	400°C (752°F)	[4]
Boiling Point	214°C (417°F)	[1][5]
Melting Point	-24°C (-12.3°F)	[1][5]
Vapor Pressure	0.1067 hPa at 20°C (68°F)	[5]
Specific Gravity	1.053	[5]
Occupational Exposure Limits	No OSHA PELs, ACGIH, or NIOSH limits listed.	[4]

Personal Protective Equipment (PPE)

The following personal protective equipment is recommended when handling 1,3-Propanediol to ensure personal safety and prevent exposure.

- Eye and Face Protection:
 - Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[4]
 - Safety glasses with side shields are recommended, especially if there is a risk of splashing.[2][3]
- Skin Protection:
 - Gloves: Wear appropriate protective gloves to prevent skin exposure.[4] PVC gloves are a suitable option.[2] For brief contact, a glove with a protection class of 3 or higher (breakthrough time > 60 minutes) is recommended.[2] Always inspect gloves before use and wash hands thoroughly after handling.[2][6]

- Clothing: A chemical apron or other protective clothing should be worn to minimize skin contact.[\[4\]](#) In cases of excessive exposure, overalls and boots are recommended.[\[3\]](#)
- Respiratory Protection:
 - Work in a well-ventilated area.[\[4\]](#)
 - If exposure limits are exceeded or if irritation occurs, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[\[4\]](#) A self-contained breathing apparatus (SCBA) may be necessary in areas with high concentrations or suspected leaks.[\[7\]](#)

Operational and Disposal Plans

Step-by-Step Handling Protocol:

- Preparation:
 - Ensure the work area is well-ventilated.[\[4\]](#) Use a local exhaust ventilation system if necessary.[\[4\]](#)
 - Have an eye wash unit readily accessible.[\[2\]](#)
 - Inspect all PPE for integrity before use.[\[6\]](#)
 - Keep away from heat, sparks, and open flames.[\[4\]](#)
- Handling:
 - Avoid contact with skin and eyes.[\[4\]](#)
 - Avoid inhalation of vapor or mist.[\[3\]](#)[\[4\]](#)
 - Wash hands thoroughly after handling.[\[4\]](#)
 - Store in a cool, dry place in a tightly closed container.[\[4\]](#)
- Spill Response:
 - In case of a spill, immediately remove all sources of ignition.[\[4\]](#)

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